

A Comprehensive Technical Guide to 5-Bromo-4-fluoro-2-nitroaniline

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Compound of Interest

Compound Name: 5-Bromo-4-fluoro-2-nitroaniline

Cat. No.: B1375414

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Introduction: Unveiling a Key Building Block in Modern Chemistry

In the landscape of synthetic organic chemistry, the strategic functionalization of aromatic rings provides the foundation for the creation of novel molecules with tailored properties. **5-Bromo-4-fluoro-2-nitroaniline**, identified by its CAS number 1052686-50-6, is a halogenated nitroaniline that has emerged as a crucial intermediate in various synthetic endeavors, particularly in the realms of medicinal chemistry and materials science.^[1] Its unique trifunctional nature, featuring bromo, fluoro, and nitro groups on an aniline scaffold, offers a versatile platform for a multitude of chemical transformations. This guide provides an in-depth exploration of the core characteristics of **5-Bromo-4-fluoro-2-nitroaniline**, from its fundamental physicochemical properties and synthesis to its applications and safe handling protocols.

Physicochemical Properties: A Quantitative Overview

The physical and chemical properties of **5-Bromo-4-fluoro-2-nitroaniline** dictate its behavior in chemical reactions and its suitability for various applications. A summary of its key computed and predicted properties is presented below.

Property	Value	Source
CAS Number	1052686-50-6	[1][2][3]
Molecular Formula	C ₆ H ₄ BrFN ₂ O ₂	[2][4]
Molecular Weight	235.01 g/mol	[2]
XLogP3	2.4	[2][4]
Topological Polar Surface Area	71.8 Å ²	[2][4]
Predicted Boiling Point	336.7 ± 37.0 °C	[4]
Predicted Density	1.896 ± 0.06 g/cm ³	[4]
Appearance	Yellow solid (based on synthesis)	[4]

Synthesis of 5-Bromo-4-fluoro-2-nitroaniline: A Step-by-Step Protocol

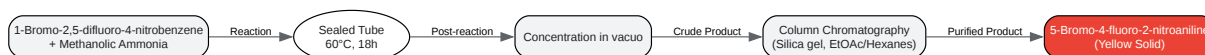
The synthesis of **5-Bromo-4-fluoro-2-nitroaniline** can be achieved through the nucleophilic aromatic substitution of a fluorine atom in a difluoronitrobenzene precursor. The following protocol is based on a reported synthetic route.[4]

Experimental Protocol

- **Reactant Preparation:** In a sealed tube, dissolve 1-bromo-2,5-difluoro-4-nitrobenzene (1 equivalent) in methanolic ammonia.
- **Reaction:** Heat the sealed tube at 60°C for 18 hours.
- **Work-up:** After the reaction is complete, concentrate the mixture in vacuo to remove the solvent.
- **Purification:** Purify the resulting residue by column chromatography on silica gel, using a gradient of 0-30% ethyl acetate in hexanes as the eluent.

- Product Isolation: The final product, **5-Bromo-4-fluoro-2-nitroaniline**, is isolated as a yellow solid.[4]

Synthesis Workflow Diagram



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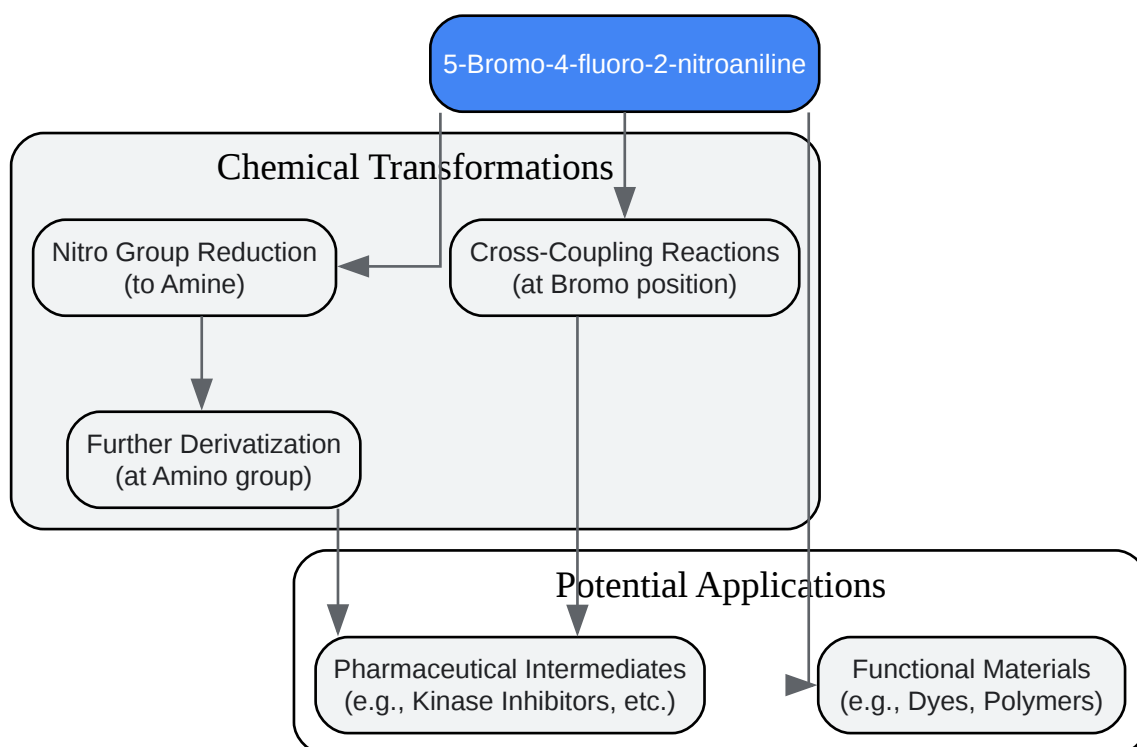
Caption: Synthesis of **5-Bromo-4-fluoro-2-nitroaniline**.

Applications in Research and Drug Development

The strategic placement of three distinct functional groups on the aniline ring makes **5-Bromo-4-fluoro-2-nitroaniline** a valuable building block in the synthesis of more complex molecules. Its utility is particularly pronounced in the development of pharmaceutical intermediates and functional materials.[1] The bromo group is amenable to cross-coupling reactions, the nitro group can be reduced to an amine for further derivatization, and the fluoro group can influence the electronic properties and metabolic stability of the final compound.

While specific applications of **5-Bromo-4-fluoro-2-nitroaniline** are not extensively detailed in publicly available literature, its structural motifs are found in a variety of bioactive molecules. Halogenated anilines are known to be key components in the synthesis of active pharmaceutical ingredients (APIs).[5] The presence of both bromine and fluorine can enhance the pharmacological properties of a drug, such as its binding affinity to biological targets and its metabolic profile.

Role as a Chemical Intermediate



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Caption: Potential synthetic pathways and applications.

Safety and Handling: A Self-Validating System of Precaution

Given the presence of nitro and halo groups, **5-Bromo-4-fluoro-2-nitroaniline** should be handled with care in a laboratory setting. While specific toxicity data for this compound is not readily available, general safety protocols for related aromatic nitro compounds and halogenated anilines should be strictly followed.

Recommended Safety Protocols

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.^{[6][7]}
- **Ventilation:** Handle this compound in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors.^{[6][7]}

- Handling: Avoid contact with skin, eyes, and clothing.[6] In case of contact, flush the affected area with copious amounts of water.[7] Do not eat, drink, or smoke while handling.[6][7]
- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials.[6][7]
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.[6]

Conclusion: A Versatile Tool for Chemical Innovation

5-Bromo-4-fluoro-2-nitroaniline stands as a testament to the power of multifunctional building blocks in advancing chemical synthesis. Its unique combination of reactive sites provides chemists with a versatile platform for the construction of complex molecular architectures. As research in medicinal chemistry and materials science continues to evolve, the demand for such strategically designed intermediates is likely to grow, further solidifying the importance of compounds like **5-Bromo-4-fluoro-2-nitroaniline** in the pursuit of scientific discovery.

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